

Pyrimethanil-d5: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pyrimethanil-d5*

Cat. No.: *B12059313*

[Get Quote](#)

An in-depth examination of the properties, mechanism of action, and analytical applications of the deuterated fungicide **Pyrimethanil-d5**.

This technical guide provides a comprehensive overview of **Pyrimethanil-d5**, a deuterated analog of the anilinopyrimidine fungicide Pyrimethanil. Designed for researchers, scientists, and professionals in drug development and agrochemical studies, this document details the compound's chemical properties, biological activity, metabolic pathways, and toxicological profile. Particular emphasis is placed on the utility of **Pyrimethanil-d5** as an internal standard in analytical methodologies.

Core Compound Data: Pyrimethanil-d5

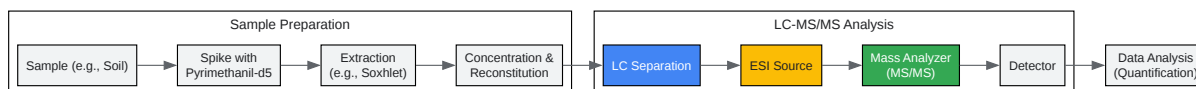
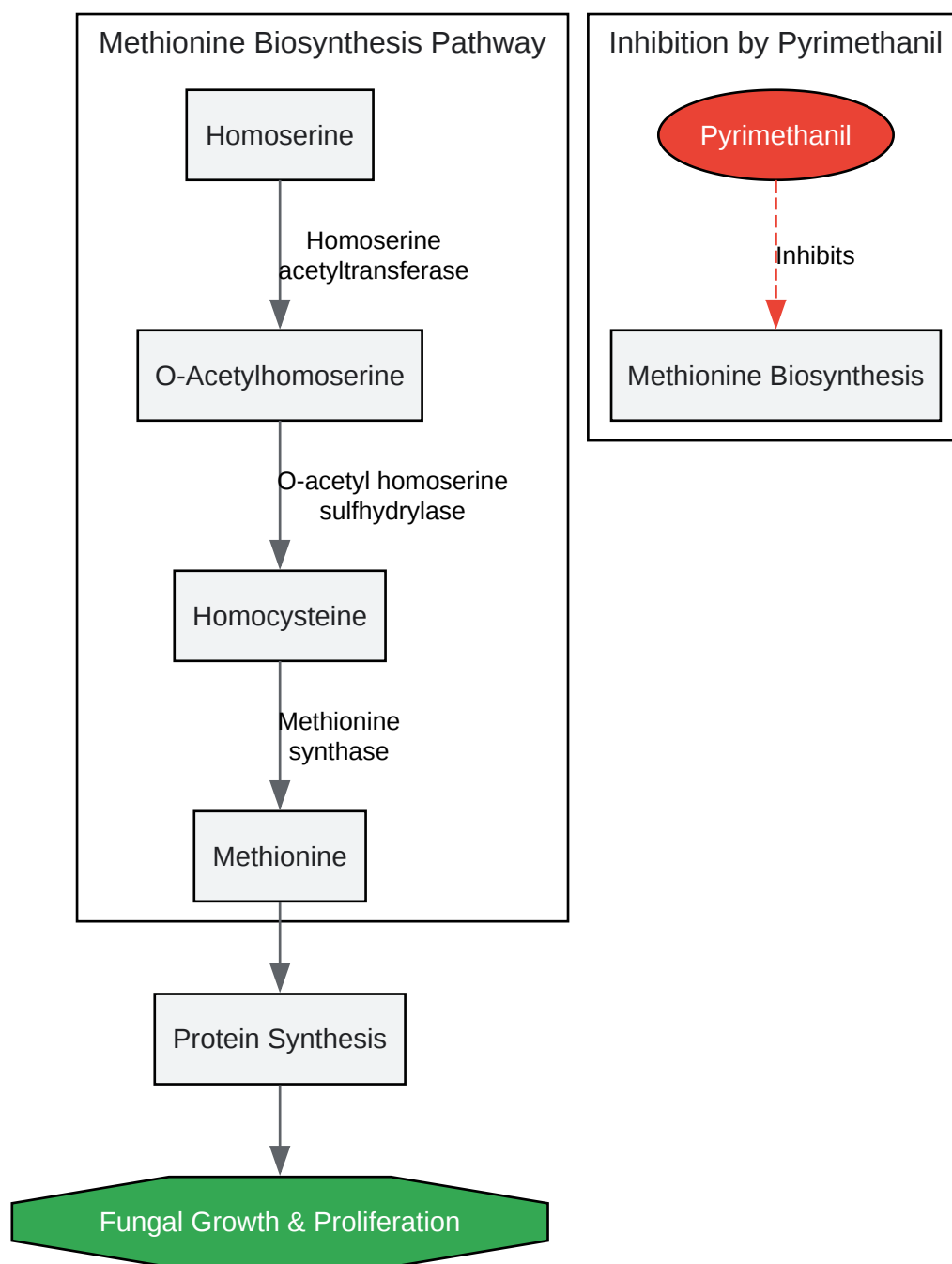
Pyrimethanil-d5 is a stable isotope-labeled version of Pyrimethanil, where five hydrogen atoms on the phenyl ring have been replaced with deuterium. This isotopic labeling makes it an ideal internal standard for quantitative analysis of Pyrimethanil in various matrices.

Property	Value	Citations
CAS Number	2118244-83-8	[1][2][3]
Alternate CAS Number	53112-28-0 (unlabeled)	[2][3]
Molecular Formula	C ₁₂ H ₈ D ₅ N ₃	[4]
Molecular Weight	204.28 g/mol	[1][2][3][5][4]

Mechanism of Action: Inhibition of Fungal Methionine Biosynthesis

Pyrimethanil is a broad-spectrum fungicide primarily used to control gray mold caused by *Botrytis cinerea* on a variety of crops.^[6] Its mode of action involves the inhibition of methionine biosynthesis in fungi, which is crucial for protein synthesis and subsequent cell division.^{[7][8][9]} By disrupting this pathway, Pyrimethanil effectively halts the growth and proliferation of fungal pathogens.^[8] It also inhibits the secretion of hydrolytic enzymes that fungi require to infect plant tissues.^{[10][11]}

The primary target of Pyrimethanil is believed to be an enzyme within the methionine biosynthesis pathway. While initial studies suggested cystathionine β -lyase as a potential target, further research has indicated that the exact molecular target may be different, as direct enzymatic inhibition was found to be weak.^{[12][13]} The fungicidal activity of Pyrimethanil can be partially reversed by the addition of exogenous methionine, further supporting its role as an inhibitor of this specific metabolic pathway.^[14]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Pyrimethanil-d5 (phenyl-d5) | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 2. Pyrimethanil-d5 | CAS 2118244-83-8 | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 3. Pyrimethanil D5 (phenyl D5) | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 4. [scbt.com](https://www.scbt.com) [[scbt.com](https://www.scbt.com)]
- 5. Pyrimethanil-d5 | CAS 2118244-83-8 | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 6. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 7. Pyrimethanil - Wikipedia [en.wikipedia.org]
- 8. [pomais.com](https://www.pomais.com) [[pomais.com](https://www.pomais.com)]
- 9. The Resistance Mechanisms of Anilinopyrimidine Fungicide Pyrimethanil in Sclerotinia sclerotiorum - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 10. [fao.org](https://www.fao.org) [[fao.org](https://www.fao.org)]
- 11. [fao.org](https://www.fao.org) [[fao.org](https://www.fao.org)]
- 12. Frontiers | Anilinopyrimidine Resistance in Botrytis cinerea Is Linked to Mitochondrial Function [[frontiersin.org](https://www.frontiersin.org)]
- 13. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 14. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- To cite this document: BenchChem. [Pyrimethanil-d5: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12059313#pyrimethanil-d5-cas-number-and-molecular-weight>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com